

Application Notes and Protocols for Btk-IN-34 in DMSO

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Compound of Interest

Compound Name: *Btk-IN-34*

Cat. No.: *B12375865*

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Introduction

Btk-IN-34 is a selective inhibitor of Bruton's tyrosine kinase (BTK), a non-receptor tyrosine kinase essential for B-cell receptor (BCR) signaling. Dysregulation of BTK signaling is implicated in various B-cell malignancies and autoimmune diseases, making it a key therapeutic target. These application notes provide detailed protocols for the preparation, storage, and use of **Btk-IN-34** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro research applications.

Data Presentation

A summary of the key quantitative data for **Btk-IN-34** is provided in the table below for easy reference.

Parameter	Value	Source/Comment
Molecular Weight	431.55 g/mol	[1][2]
Recommended Solvent	DMSO	High solubility for non-aqueous stock solutions.
Recommended Stock Concentration	10-20 mM	Based on typical solubility of similar inhibitors.[3]
Typical Working Concentration	0.1 - 30 μ M	Dependent on the cell type and assay.
Storage of Powder	-20°C	For long-term stability.[4]
Storage of DMSO Stock Solution	-20°C for short-term (\leq 1 month) or -80°C for long-term (\leq 6 months)	Aliquot to avoid repeated freeze-thaw cycles.[4][5]
DMSO concentration in final assay	< 0.5%	To avoid solvent-induced cytotoxicity.[4]

Experimental Protocols

1. Preparation of a 10 mM **Btk-IN-34** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Btk-IN-34** in DMSO. Adjust the calculations accordingly for different desired concentrations.

Materials:

- **Btk-IN-34** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Equilibrate Reagents: Allow the vial of **Btk-IN-34** powder and the bottle of DMSO to reach room temperature before opening to prevent condensation of moisture, as DMSO is hygroscopic.
- Weighing **Btk-IN-34**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh a precise amount of **Btk-IN-34** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.3155 mg of **Btk-IN-34**.
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 431.55 \text{ g/mol} = 4.3155 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **Btk-IN-34**. To prepare a 10 mM solution with 4.3155 mg of the compound, add 1 mL of DMSO.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes until the **Btk-IN-34** powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particulates. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be applied.[5]
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound over time, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.^{[4][5]}
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^[4] When stored properly, DMSO stock solutions of many small molecules are stable. Studies have shown that many compounds in DMSO are stable for extended periods, and multiple freeze-thaw cycles may not lead to significant degradation, though it is best practice to avoid them.^{[6][7]}

2. Preparation of Working Solutions from DMSO Stock

This protocol describes the serial dilution of the high-concentration DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

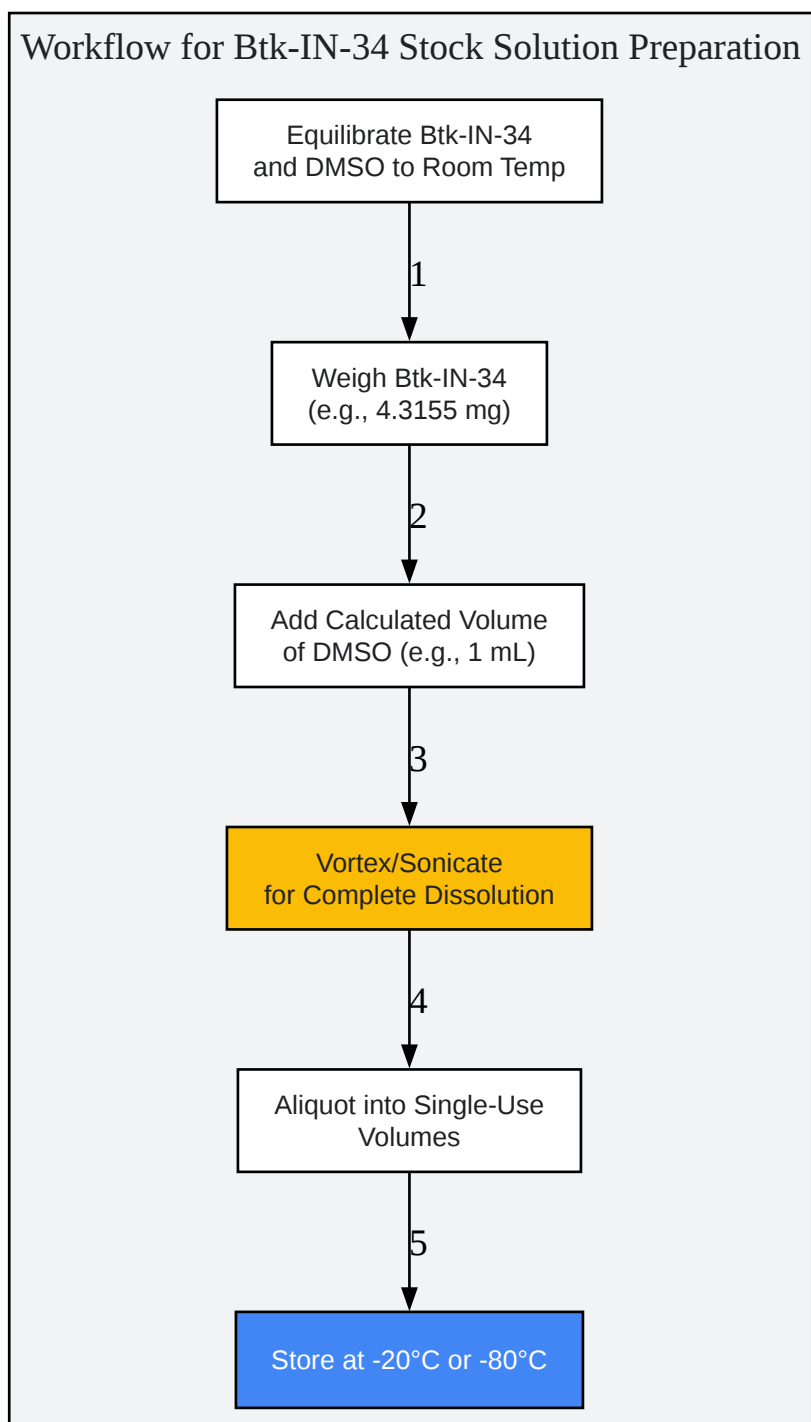
- 10 mM **Btk-IN-34** in DMSO stock solution
- Sterile cell culture medium or assay buffer
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

- Thawing the Stock Solution:
 - Remove one aliquot of the 10 mM **Btk-IN-34** stock solution from the -20°C or -80°C freezer.
 - Allow it to thaw completely at room temperature.
 - Briefly centrifuge the tube to collect the solution at the bottom.

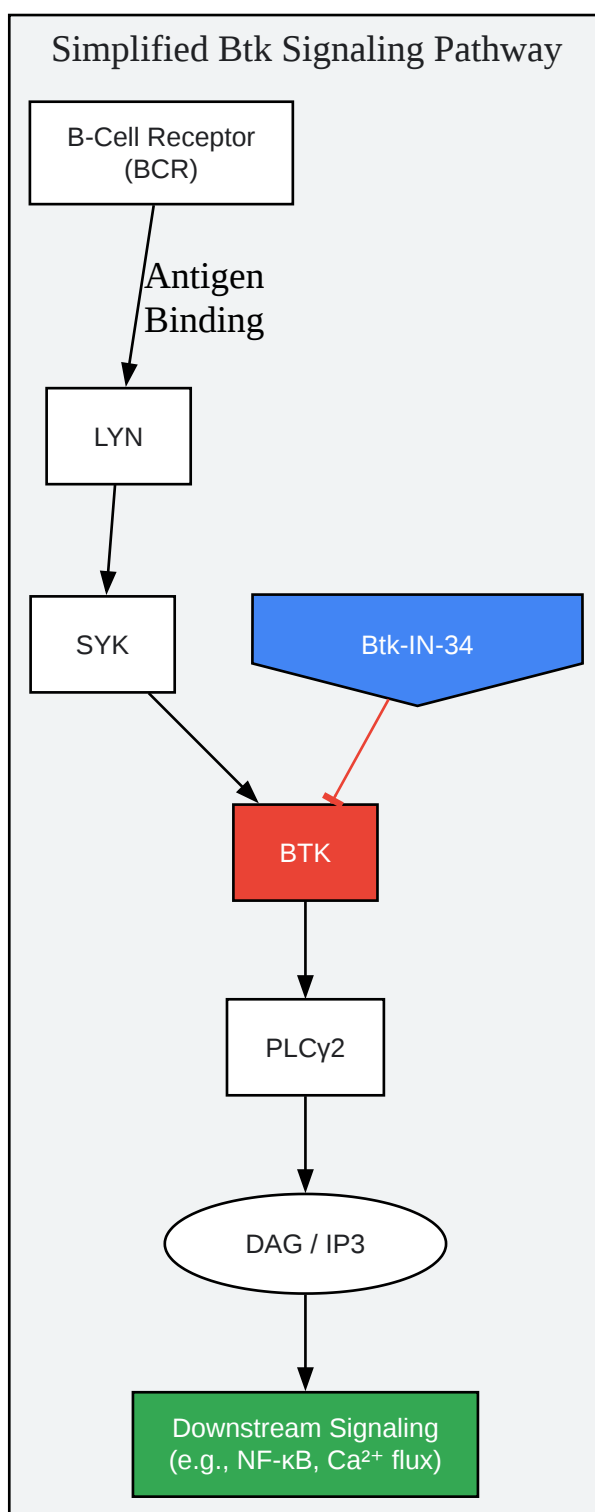
- Intermediate Dilutions (Optional but Recommended):
 - To avoid precipitation and to ensure accurate final concentrations, it is recommended to perform an intermediate dilution of the DMSO stock in cell culture medium or assay buffer.
 - For example, to prepare a 1 mM intermediate solution from a 10 mM stock, dilute the stock 1:10 in your assay buffer (e.g., 5 μ L of 10 mM stock + 45 μ L of buffer).
- Final Working Solution:
 - Prepare the final working solution by diluting the stock or intermediate solution into the final volume of cell culture medium.
 - For example, to treat cells with 10 μ M **Btk-IN-34**, you can add 1 μ L of a 10 mM stock solution to 1 mL of cell culture medium (a 1:1000 dilution).
 - Important: Ensure the final concentration of DMSO in the cell culture medium is below 0.5% (preferably $\leq 0.1\%$) to prevent solvent-induced cytotoxicity.^[4] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Mixing and Application:
 - Mix the final working solution thoroughly by gentle pipetting or inverting before adding it to your cell cultures or assay plates.
 - If any precipitation is observed upon dilution in aqueous media, vortexing or brief sonication can help to redissolve the compound.^[5]

Mandatory Visualizations



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Caption: Experimental workflow for preparing **Btk-IN-34** stock solutions.



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Caption: Simplified diagram of the Btk signaling pathway inhibited by **Btk-IN-34**.

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